

Multi-Channel Temperature Monitoring: A Technical Guide to Stacking MCC-134 HATs

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Compound of Interest

Compound Name: MCC-134

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This in-depth technical guide provides a comprehensive overview and detailed protocols for utilizing multiple **MCC-134** thermocouple measurement HATs with a Raspberry Pi for high-channel-count temperature monitoring. This solution is particularly suited for applications in laboratory research and pharmaceutical development, where precise and simultaneous temperature logging from numerous sensors is critical for experimental integrity and data reliability.

Introduction

The Measurement Computing Corporation (MCC) 134 is a 4-channel thermocouple measurement HAT (Hardware Attached on Top) for the Raspberry Pi.^{[1][2]} It offers 24-bit resolution and supports a wide range of thermocouple types, making it a versatile tool for scientific applications.^{[1][2]} A key feature of the MCC DAQ HAT series is the ability to stack up to eight HATs on a single Raspberry Pi, enabling a scalable solution for up to 32 simultaneous temperature measurements.^{[1][2]} This guide will walk through the hardware configuration, software setup, and data acquisition protocols for a multi-HAT **MCC-134** system.

System Architecture and Specifications

A multi-channel temperature monitoring system built with stacked **MCC-134** HATs consists of a Raspberry Pi host, a stack of **MCC-134** HATs, and the necessary thermocouples. The logical

architecture of this system is hierarchical, with the Raspberry Pi managing data acquisition from each HAT in the stack.

Quantitative Data Summary

The following tables summarize the key specifications of the **MCC-134** HAT and the multi-HAT system.

Table 1: **MCC-134** HAT Specifications

| Feature | Specification |
|------------------------------|--|
| Thermocouple Inputs | 4 isolated channels |
| ADC Resolution | 24-bit |
| Supported Thermocouple Types | J, K, R, S, T, N, E, and B (software selectable per channel) |
| Update Interval | 1 second (minimum) |
| Cold Junction Compensation | 3 high-resolution sensors |
| Open Thermocouple Detection | Supported on all channels |
| Power Consumption | Powered by Raspberry Pi GPIO (3.3V and 5V) |

Table 2: Stacked **MCC-134** System Specifications

| Feature | Specification |
|--------------------------------|---|
| Maximum Number of Stacked HATs | 8 |
| Maximum Thermocouple Channels | 32 (with 8 stacked MCC-134s) |
| Host Computer | Raspberry Pi (Models with 40-pin GPIO header) |
| Programming Interfaces | C, C++, Python |
| Software | MCC DAQ HAT Library (Open-source) |

Experimental Protocol: Multi-HAT Setup and Data Acquisition

This section provides a detailed methodology for setting up a multi-channel temperature monitoring system using stacked **MCC-134** HATs.

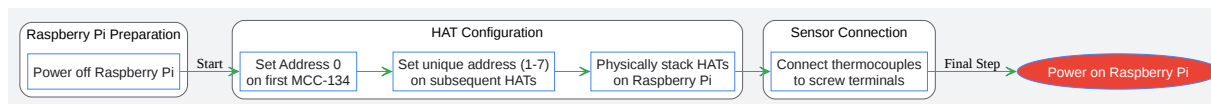
Hardware Configuration

A critical step in configuring a stack of **MCC-134** HATs is assigning a unique address to each board. This is achieved by configuring the address jumpers (A0, A1, A2) on each HAT. The base HAT (closest to the Raspberry Pi) should have address 0 (no jumpers installed). Each subsequent HAT must have a unique address from 1 to 7.

Table 3: **MCC-134** Address Jumper Settings

| Board Address | Jumper A2 | Jumper A1 | Jumper A0 |
|---------------|------------------|------------------|------------------|
| 0 | No Jumper | No Jumper | No Jumper |
| 1 | No Jumper | No Jumper | Jumper Installed |
| 2 | No Jumper | Jumper Installed | No Jumper |
| 3 | No Jumper | Jumper Installed | Jumper Installed |
| 4 | Jumper Installed | No Jumper | No Jumper |
| 5 | Jumper Installed | No Jumper | Jumper Installed |
| 6 | Jumper Installed | Jumper Installed | No Jumper |
| 7 | Jumper Installed | Jumper Installed | Jumper Installed |

Experimental Workflow for Hardware Setup:



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Fig. 1: Hardware Setup Workflow

Software Installation and Configuration

With the hardware assembled, the next step is to install the necessary software on the Raspberry Pi. This involves installing the MCC DAQ HAT library and its dependencies.

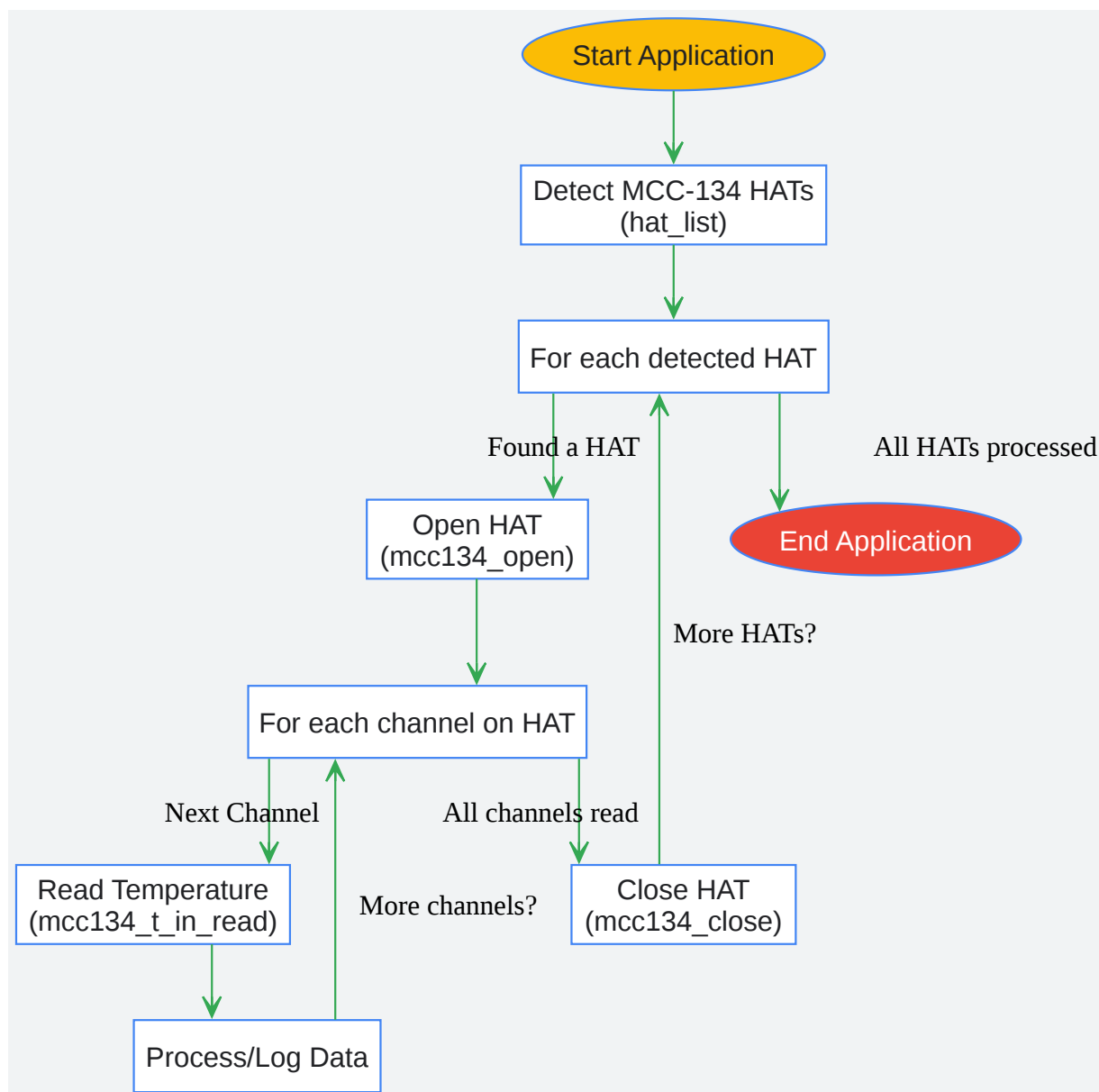
- Update Raspberry Pi OS:
- Detect Stacked HATs: After installation, it is crucial to run a command that reads the EEPROMs of the stacked HATs and configures the system accordingly.

To verify that all HATs are detected, you can list the available boards:

Data Acquisition Scripts

The `daqhats` library provides a straightforward interface for reading data from the **MCC-134** HATs in both Python and C++. The following examples demonstrate how to read temperature data from all channels of all detected **MCC-134** HATs.

Logical Flow for Data Acquisition:



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Fig. 2: Data Acquisition Logical Flow

Python Example: `read_all_temperatures.py`

C++ Example: `read_all_temperatures.cpp`

Best Practices for Accurate Measurements

To ensure the highest quality of data, consider the following best practices:

- **Minimize Thermal Gradients:** Place the **MCC-134** HATs in an environment with stable temperature and minimal air currents to reduce errors in cold junction compensation.
- **Reduce Raspberry Pi CPU Load:** High CPU usage can increase the temperature of the Raspberry Pi, potentially affecting the accuracy of the cold junction compensation on the nearest HAT. If possible, offload intensive computations to another machine.
- **HAT Stacking Order:** For optimal accuracy, it is recommended to place the **MCC-134** HATs furthest from the Raspberry Pi in a mixed-HAT stack. This minimizes the thermal influence of the Raspberry Pi's processor.
- **Proper Thermocouple Connection:** Ensure a secure and correct polarity connection of the thermocouple wires to the screw terminals. Loose connections can lead to intermittent readings and errors.
- **Use Shielded Thermocouples in Noisy Environments:** In environments with significant electromagnetic interference, using shielded thermocouples can help to reduce noise and improve measurement stability.

Conclusion

Stacking multiple **MCC-134** HATs provides a robust and scalable solution for multi-channel temperature monitoring in research and development settings. By following the detailed hardware and software protocols outlined in this guide, researchers and scientists can reliably acquire precise temperature data from a large number of sensors simultaneously. The open-source nature of the MCC DAQ HAT library offers the flexibility to integrate this data acquisition system into larger experimental control and data analysis workflows.

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References

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